

Application Notes and Protocols for SW43 in Animal Models

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the dosage and administration of **SW43**, a selective sigma-2 receptor ligand, in preclinical animal models, particularly in the context of pancreatic cancer research. The following protocols and data are compiled from published studies to guide researchers in designing their own in vivo experiments.

Quantitative Data Summary

The following table summarizes the quantitative data for **SW43** administration in a pancreatic cancer mouse model.



Paramete r	Value	Animal Model	Tumor Model	Route of Administr ation	Vehicle	Source
Efficacious Dose (as single agent)	1.1 mg/day	C57BL/6 mice	Subcutane ous Panc02	Intraperiton eal (IP)	Not explicitly stated	[1]
Efficacious Dose (in combinatio n with Gemcitabin e)	1.1 mg/day	C57BL/6 mice	Subcutane ous Panc02	Intraperiton eal (IP)	Not explicitly stated	[1]
Dose of SW43 component in a drug conjugate (SW IV- 134)	750 nmoles in 100 μL	C57BL/6 mice	Subcutane ous KCM	Intraperiton eal (IP)	25% Cremophor and 75% H ₂ O	
Gemcitabin e Dose (in combinatio n therapy)	3.0 mg/week	C57BL/6 mice	Subcutane ous Panc02	Intraperiton eal (IP)	Not explicitly stated	[1]
Observed Toxicity	Minimal	C57BL/6 mice	Subcutane ous Panc02	Intraperiton eal (IP)	Not explicitly stated	[1][2]

Signaling Pathway

SW43, as a sigma-2 receptor agonist, induces cancer cell death through multiple signaling pathways. A key mechanism is the induction of apoptosis, which can be initiated through both intrinsic and extrinsic pathways. This involves the activation of caspases, including caspase-3, -8, and -9.[3] Furthermore, **SW43** has been shown to generate reactive oxygen species (ROS),

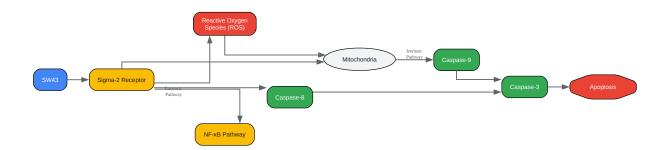




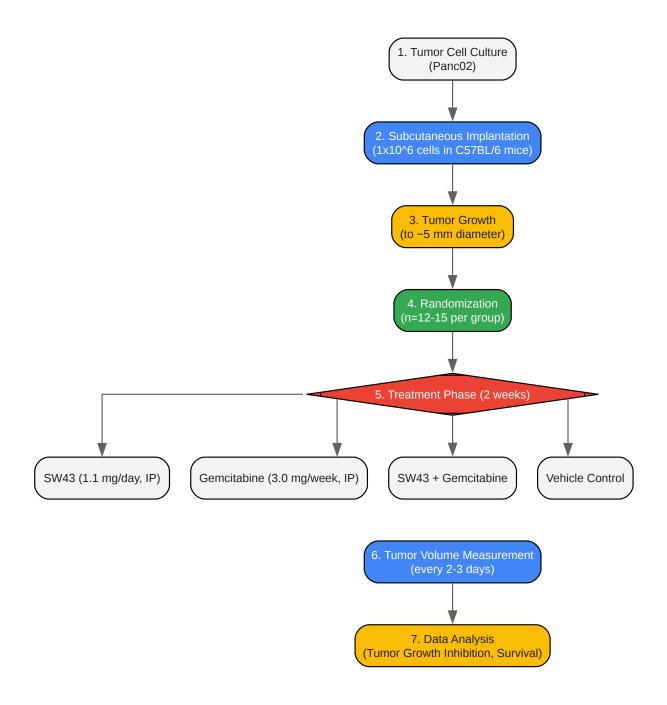


which can contribute to cellular stress and trigger apoptosis.[3] In some contexts, **SW43** has also been linked to the activation of the NF-kB pathway.

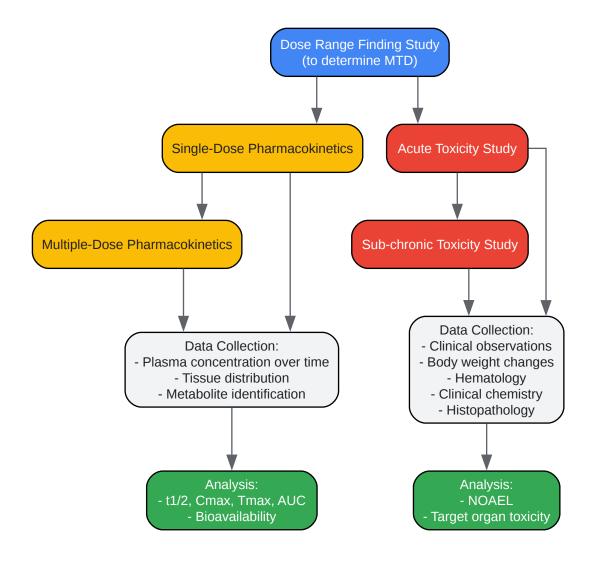












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